

Temozolomide: A Technical Guide to its Chemical Structure and Properties

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Abstract

Temozolomide (TMZ) is an oral alkylating agent pivotal in the treatment of malignant gliomas, including glioblastoma multiforme. Its efficacy is rooted in its unique chemical structure and its ability to methylate DNA, leading to tumor cell death. This technical guide provides an in-depth exploration of the chemical and physical properties of Temozolomide, its mechanism of action, and the key signaling pathways it modulates. Detailed experimental protocols for its synthesis, purification, and analysis are also presented to support further research and development.

Chemical Structure and Identification

Temozolomide is an imidazotetrazine derivative with the IUPAC name 4-methyl-5-oxo-2,3,4,6,8-pentazabicyclo[4.3.0]nona-2,7,9-triene-9-carboxamide[1]. It is a small, lipophilic molecule, properties that facilitate its passage across the blood-brain barrier[2].



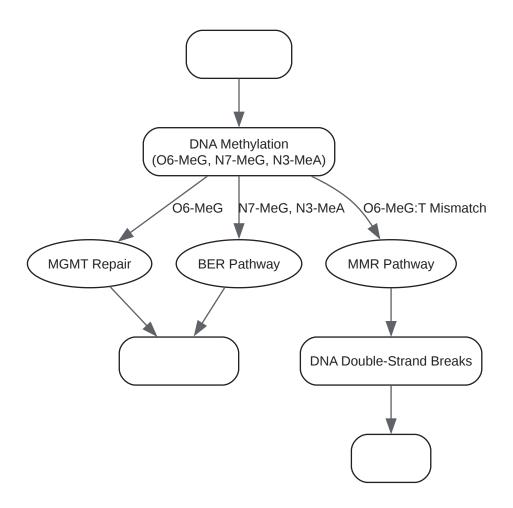
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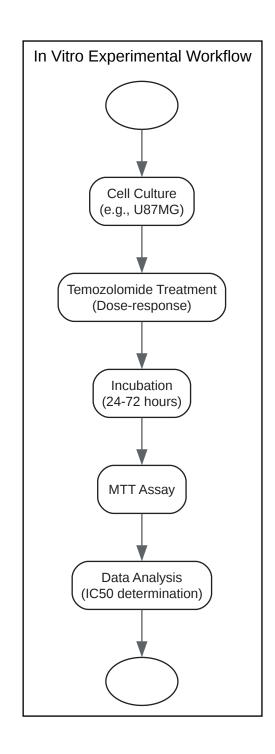












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